

Zomepirac Sodium Salt: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Zomepirac sodium salt

Cat. No.: B1256859

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Zomepirac, a non-steroidal anti-inflammatory drug (NSAID), is a pyrrole-acetic acid derivative that was previously marketed as its sodium salt for the management of mild to severe pain.^[1] Despite its withdrawal from the market due to rare but serious anaphylactic reactions, the chemical structure, synthesis, and mechanism of action of **Zomepirac sodium salt** continue to be of significant interest to the scientific community. This technical guide provides an in-depth overview of the chemical properties, synthesis, and biological activity of **Zomepirac sodium salt**, intended to serve as a valuable resource for researchers and professionals in drug development.

Chemical Structure and Identification

Zomepirac sodium salt is the sodium salt of 5-(4-chlorobenzoyl)-1,4-dimethyl-1H-pyrrole-2-acetic acid.^[1] The core of its structure is a pyrrole ring, which distinguishes it from many other NSAIDs that are built around a benzene ring.^[1]

Identifier	Value
IUPAC Name	sodium;2-[5-(4-chlorobenzoyl)-1,4-dimethylpyrrol-2-yl]acetate
SMILES String	<chem>CC1=C(N(C(=C1)CC(=O)[O-])C(=O)C2=CC=C(C(=C2)Cl.[Na+]</chem>
InChI Key	SEEXPXUCHVGZGU-UHFFFAOYSA-M
CAS Number	64092-48-4
Molecular Formula	C15H13ClNaO3
Molecular Weight	313.71 g/mol [2]

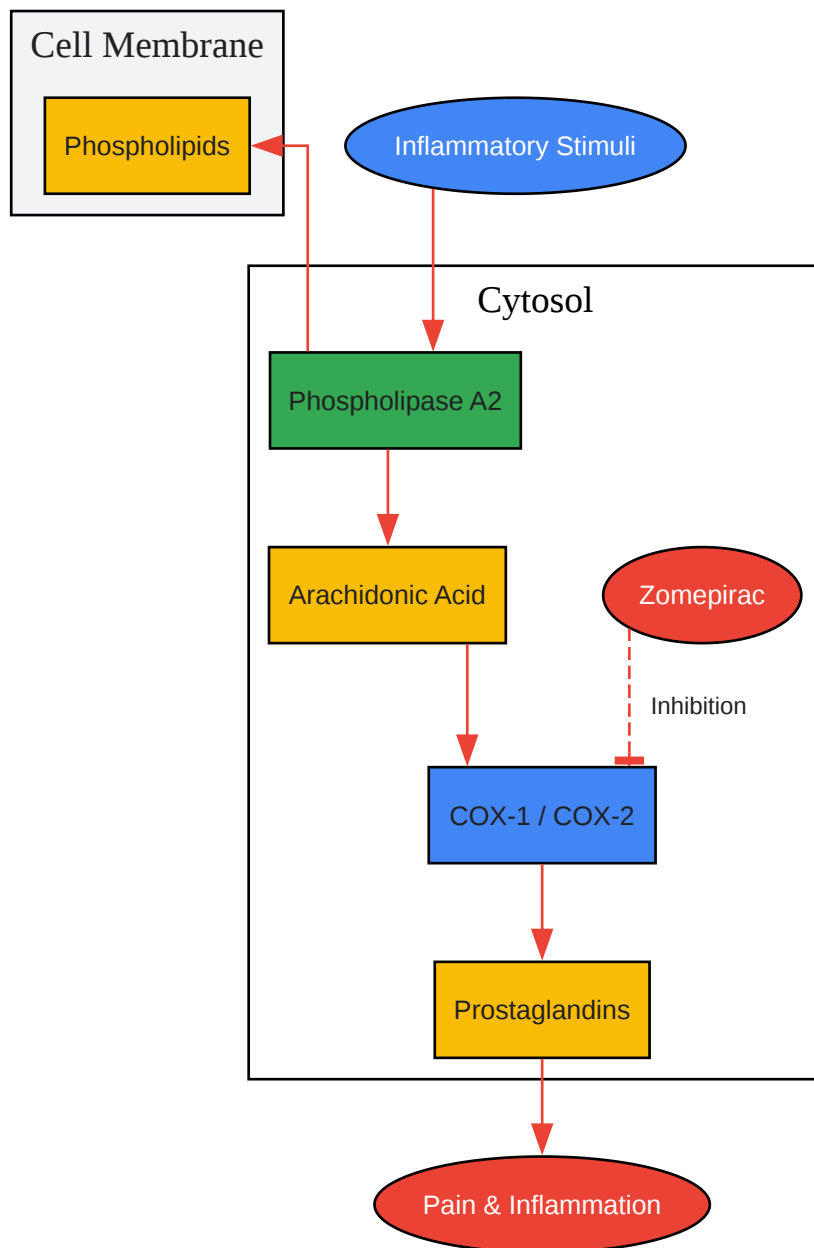
Physicochemical Properties

A summary of the key physicochemical properties of Zomepirac and its sodium salt is presented below.

Property	Zomepirac	Zomepirac Sodium Dihydrate
Molecular Formula	C15H14ClNO3	C15H17ClNaO5
Molar Mass	291.73 g/mol [1]	349.74 g/mol [3]
Melting Point	Not Available	>273 °C (decomposes)[3]
Solubility	Not Available	Soluble in DMSO and water (5 mg/mL)[3]
pKa	Not Available	Not Available

Synthesis of Zomepirac

The synthesis of Zomepirac is accomplished through a modification of the Hantzsch pyrrole synthesis.[3] The general synthetic workflow is outlined below.



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. scbt.com [scbt.com]
- 3. benchchem.com [benchchem.com]
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